

# Handling and storage recommendations for PSB-1114 tetrasodium

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## Compound of Interest

Compound Name: PSB-1114 tetrasodium

Cat. No.: B15568943

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## Technical Support Center: PSB-1114 Tetrasodium

This technical support center provides researchers, scientists, and drug development professionals with essential information for the effective handling, storage, and use of **PSB-1114 tetrasodium**. The following troubleshooting guides and frequently asked questions (FAQs) address common issues encountered during experimental workflows.

### Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for solid **PSB-1114 tetrasodium**?

A: For long-term stability, solid **PSB-1114 tetrasodium** should be stored at -80°C. For short-term storage, some suppliers suggest room temperature is acceptable, but it is best practice to consult the Certificate of Analysis provided with your specific lot for the most accurate information.

Q2: How should I prepare a stock solution of **PSB-1114 tetrasodium**?

A: **PSB-1114 tetrasodium** is soluble in water. One supplier notes that it can be supplied pre-dissolved at a concentration of 10 mM, indicating good aqueous solubility. For a detailed protocol, please refer to the "Experimental Protocols" section below.

Q3: What is the stability of **PSB-1114 tetrasodium** in solution?

A: As a nucleotide analog, **PSB-1114 tetrasodium** in aqueous solution may be susceptible to degradation over time, especially with repeated freeze-thaw cycles. It is recommended to prepare fresh solutions for critical experiments or to aliquot stock solutions to minimize degradation. For more details on solution stability, please see the data summary table.

Q4: I am not observing the expected biological activity in my experiment. What could be the issue?

A: There are several potential reasons for a lack of activity. Please refer to the "Troubleshooting Guide" and the accompanying workflow diagram to diagnose the issue. Common causes include compound degradation, improper storage, or issues with the experimental system itself.

Q5: Are there any specific safety precautions I should take when handling **PSB-1114 tetrasodium**?

A: While a specific Material Safety Data Sheet (MSDS) for **PSB-1114 tetrasodium** is not readily available, it is prudent to handle it with standard laboratory safety precautions for chemical reagents. This includes wearing personal protective equipment (PPE) such as gloves, eye protection, and a lab coat. Ensure good ventilation and avoid the formation of dust if handling the solid form.

## Data Presentation

Table 1: Handling and Storage Recommendations for **PSB-1114 Tetrasodium**

Parameter	Recommendation	Source/Notes
Storage of Solid	-80°C for long-term storage.	Based on supplier recommendations (e.g., Tocris Bioscience).
Room temperature may be suitable for short-term storage in some regions.	Always refer to the Certificate of Analysis for lot-specific information.	
Solubility	Soluble in water.	A 10 mM solution in water is commercially available.
Solubility in other solvents like DMSO or ethanol is not well-documented.	It is recommended to use aqueous buffers for initial stock solutions.	
Stock Solution Storage	Aliquot and store at -20°C or -80°C to minimize freeze-thaw cycles.	General best practice for nucleotide analog solutions.
Solution Stability	Avoid multiple freeze-thaw cycles. Prepare fresh solutions for critical experiments.	Nucleotide analogs can be prone to hydrolysis in aqueous solutions.

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Stock Solution of **PSB-1114 Tetrasodium**

#### Materials:

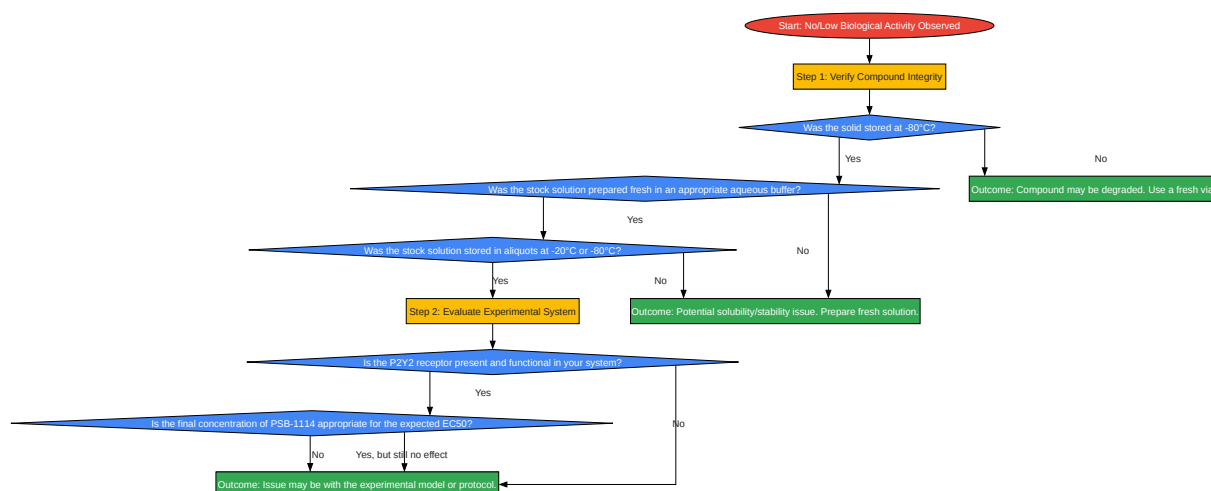
- **PSB-1114 tetrasodium** (solid)
- Nuclease-free water or appropriate aqueous buffer (e.g., TE buffer: 10 mM Tris, 1 mM EDTA, pH 7.5)
- Sterile, nuclease-free microcentrifuge tubes
- Calibrated micropipettes and sterile tips

- Vortex mixer

#### Procedure:

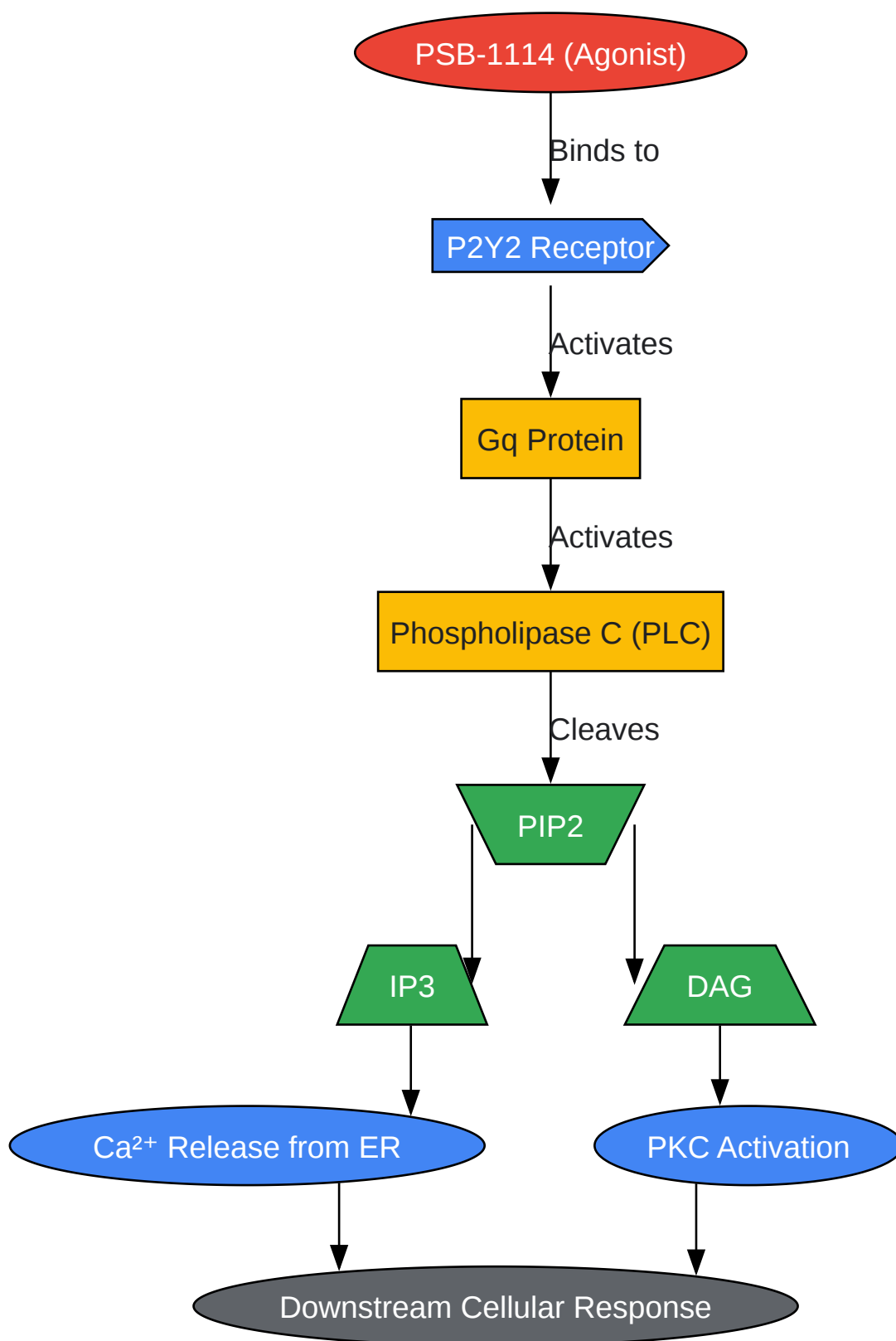
- Pre-weighing Preparation: Allow the vial of solid **PSB-1114 tetrasodium** to equilibrate to room temperature before opening to prevent condensation of moisture, which can affect the stability of the compound.
- Weighing: Accurately weigh the desired amount of **PSB-1114 tetrasodium** in a sterile microcentrifuge tube. The molecular weight of **PSB-1114 tetrasodium** is approximately 692.2 g/mol . To prepare 1 mL of a 10 mM stock solution, you would need 6.922 mg.
- Solubilization: Add the appropriate volume of nuclease-free water or buffer to the microcentrifuge tube. For a 10 mM solution with 6.922 mg of the compound, add 1 mL of solvent.
- Mixing: Vortex the solution gently until the solid is completely dissolved. Visually inspect the solution to ensure there are no particulates.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile, nuclease-free microcentrifuge tubes. Store the aliquots at -20°C or -80°C.

## Mandatory Visualizations



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Caption: Troubleshooting workflow for experiments with **PSB-1114 tetrasodium**.



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Caption: Simplified P2Y2 receptor signaling pathway activated by PSB-1114.

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